

Preparation of Substituted Thiophenes from 2-Acetyl-4-bromothiophene: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Acetyl-4-bromothiophene

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This document provides detailed application notes and experimental protocols for the synthesis of a variety of substituted thiophenes starting from the versatile building block, **2-acetyl-4-bromothiophene**. The methodologies described herein utilize modern palladium-catalyzed cross-coupling reactions, offering efficient and modular routes to novel thiophene derivatives with potential applications in medicinal chemistry and materials science.

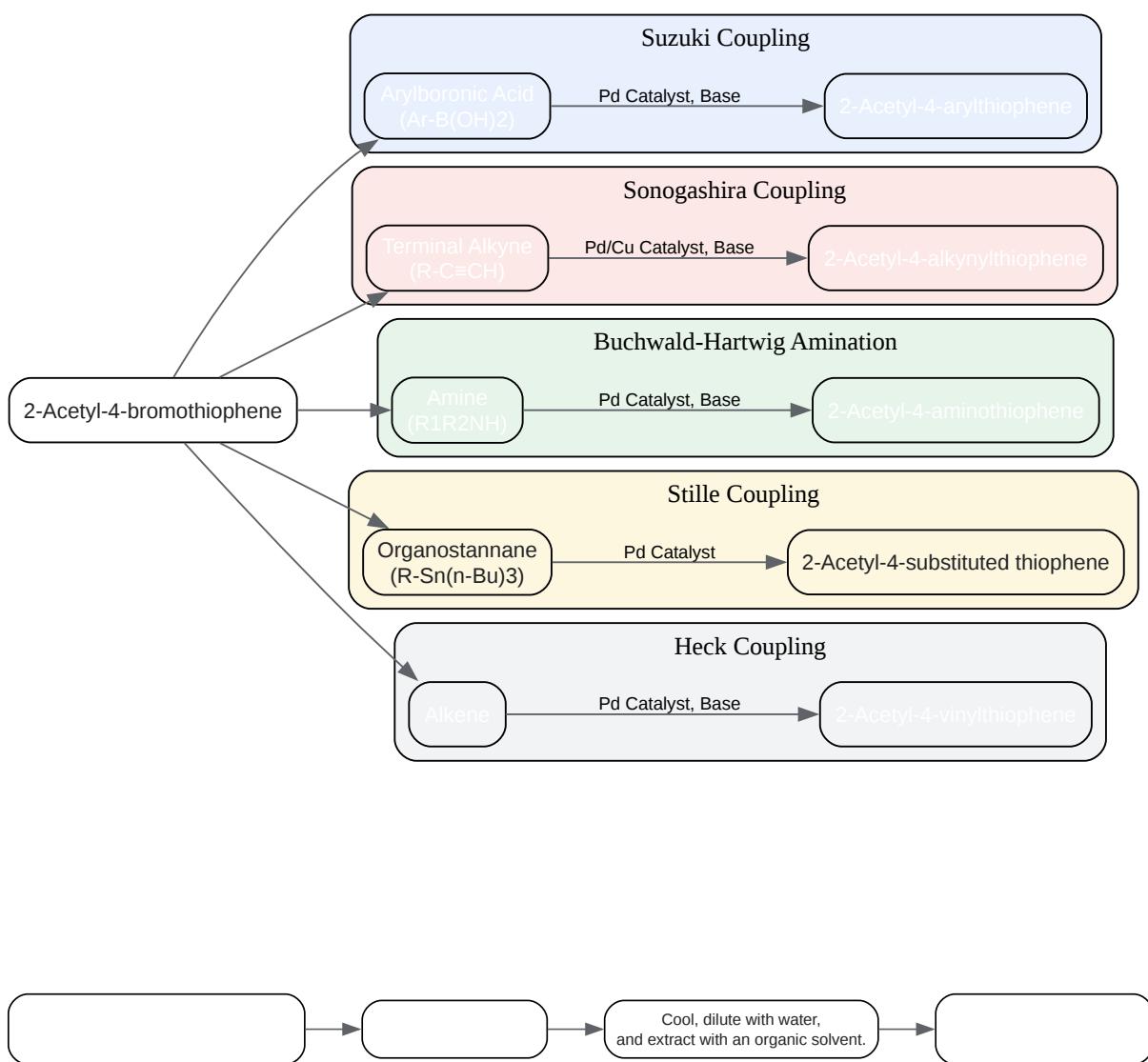
Introduction

Thiophene and its derivatives are privileged scaffolds in numerous biologically active compounds and functional organic materials. The ability to introduce diverse substituents onto the thiophene ring is crucial for fine-tuning the physicochemical and pharmacological properties of these molecules. **2-Acetyl-4-bromothiophene** serves as a valuable starting material, featuring two distinct functional handles: an acetyl group amenable to various transformations and a bromine atom that can be readily functionalized through a range of cross-coupling reactions.

This guide focuses on the application of several key palladium-catalyzed cross-coupling reactions for the derivatization of **2-acetyl-4-bromothiophene**, including Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig, Stille, and Heck couplings.

Reaction Pathways Overview

The functionalization of **2-acetyl-4-bromothiophene** can be achieved through various palladium-catalyzed cross-coupling reactions, as illustrated in the diagram below. These reactions enable the formation of carbon-carbon and carbon-nitrogen bonds at the 4-position of the thiophene ring.



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